

An In-depth Technical Guide to PEG-12 Cetostearyl Ether: Structure and Synthesis

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Compound of Interest

Compound Name: PEG 12 cetostearyl ether

Cat. No.: B3046859

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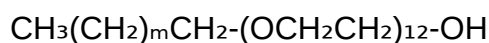
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis pathway, physicochemical properties, and analytical characterization of PEG-12 Cetostearyl Ether. This non-ionic surfactant is a crucial excipient in a wide array of pharmaceutical and cosmetic formulations, valued for its emulsifying, solubilizing, and stabilizing properties.

Chemical Structure and Properties

PEG-12 Cetostearyl Ether, also known by its INCI name Ceteareth-12, is a polyoxyethylene ether of a blend of saturated fatty alcohols, primarily cetyl alcohol (C16) and stearyl alcohol (C18).[1][2] The "PEG-12" designation indicates that the polyethylene glycol (PEG) chain has an average of 12 repeating ethylene oxide units.[1] This structure imparts an amphiphilic nature to the molecule, with the hydrophobic cetostearyl alkyl chains and the hydrophilic polyethylene glycol chain, making it an effective oil-in-water (O/W) emulsifier.[2]

The general chemical structure of PEG-12 Cetostearyl Ether can be represented as:



where 'm' is typically 14 (for the cetyl component) or 16 (for the stearyl component). It is important to note that commercial PEG-12 Cetostearyl Ether is a polydisperse mixture, meaning there is a distribution of both the alkyl chain lengths and the number of ethylene oxide units.

Physicochemical Properties

The functional characteristics of PEG-12 Cetostearyl Ether are defined by its physicochemical properties, which are summarized in the table below. These properties are critical for formulation development, ensuring stability and desired performance.

Property	Value	Reference(s)
INCI Name	Ceteareth-12	[1]
CAS Number	68439-49-6	[1][3]
Appearance	White, waxy solid or flakes	[4][5]
Average Molecular Weight	~771.07 g/mol (for C ₁₆ H ₃₃ (OCH ₂ CH ₂) ₁₂ OH)	
HLB (Hydrophile-Lipophile Balance)	13.5	[2]
Melting/Solidification Point	34–46 °C	[4][5]
pH (5% aqueous solution)	5.0–7.0	[4]
Solubility	Soluble/dispersible in hot water and ethanol	[4][5]
Density (approximate)	0.95 g/cm ³ (of a mixture containing Ceteareth-12)	[3]
Viscosity	Low	[4]

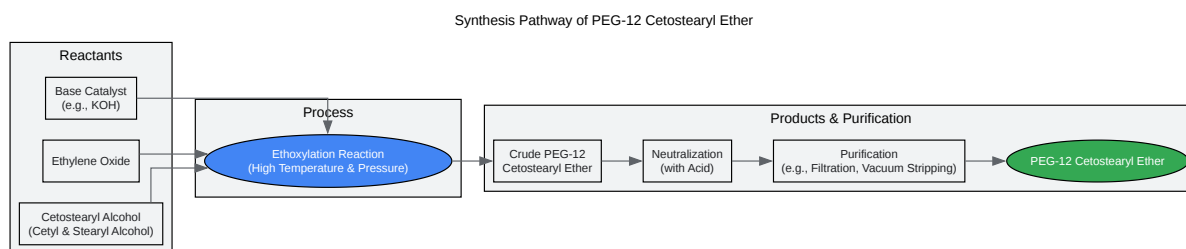
Synthesis Pathway

The primary industrial method for synthesizing PEG-12 Cetostearyl Ether is through the process of ethoxylation. This is a chemical reaction where ethylene oxide is added to a substrate, in this case, cetostearyl alcohol (a mixture of cetyl and stearyl alcohols).

The synthesis is typically a base-catalyzed process, with potassium hydroxide (KOH) being a common catalyst. The reaction proceeds as follows:

- Initiation: The fatty alcohol reacts with the base to form an alkoxide.
- Propagation: The alkoxide, being a strong nucleophile, attacks the electrophilic carbon of the ethylene oxide ring, causing it to open and form a new ether linkage and a new alkoxide. This process repeats, adding more ethylene oxide units to the growing polyethylene glycol chain.
- Termination: The reaction is terminated by neutralizing the catalyst, typically with an acid.

The degree of ethoxylation (the average number of ethylene oxide units added) is controlled by the stoichiometry of the reactants. The reaction is highly exothermic and is carried out in a specialized reactor under elevated temperature and pressure.



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Synthesis of PEG-12 Cetostearyl Ether via Ethoxylation.

Experimental Protocols

Representative Synthesis Protocol (Ethoxylation)

The following is a generalized protocol for the synthesis of PEG-12 Cetostearyl Ether. Note: This process involves hazardous materials and should only be conducted by trained professionals in a suitable industrial setting.

- **Reactor Preparation:** A pressure reactor is charged with molten cetostearyl alcohol and a catalytic amount of potassium hydroxide.
- **Inerting:** The reactor is purged with an inert gas (e.g., nitrogen) to remove air and moisture.
- **Heating and Pressurization:** The mixture is heated to the reaction temperature (typically 120-160°C) under pressure.
- **Ethylene Oxide Addition:** A predetermined amount of liquid ethylene oxide is slowly fed into the reactor. The feed rate is carefully controlled to manage the exothermic reaction and maintain the desired temperature and pressure.
- **Digestion:** After the addition of ethylene oxide is complete, the reaction mixture is held at the reaction temperature for a period to ensure complete reaction.
- **Neutralization:** The reaction mixture is cooled, and the catalyst is neutralized with an acid (e.g., acetic or phosphoric acid).
- **Purification:** The resulting product may be filtered to remove the catalyst salts. Residual unreacted ethylene oxide and other volatile impurities are removed by vacuum stripping.
- **Analysis:** The final product is analyzed to confirm its properties, such as hydroxyl value, average molecular weight, and ethylene oxide content.

Characterization Protocol: Determination of Ethylene Oxide Content (Example)

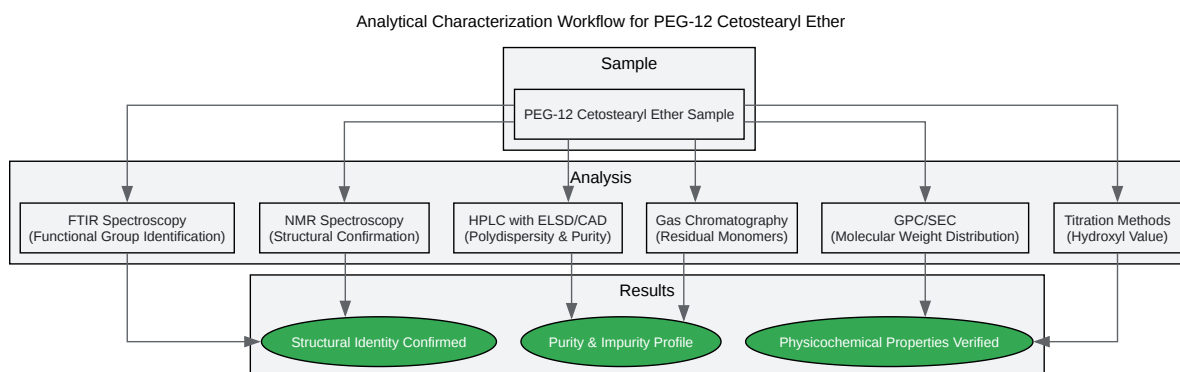
A common method to determine the average number of ethylene oxide units is through techniques that quantify the polyethylene glycol portion of the molecule. Gas chromatography (GC) can be used after chemical modification.

- **Sample Preparation (Hydrolysis and Derivatization):** A known weight of PEG-12 Cetostearyl Ether is hydrolyzed under acidic conditions to break the ether linkages and release the polyethylene glycol chains. The resulting diols are then derivatized (e.g., acetylated) to make them volatile for GC analysis.

- **GC Analysis:** The derivatized sample is injected into a gas chromatograph equipped with a suitable capillary column and a flame ionization detector (FID).
- **Quantification:** The amount of the derivatized ethylene glycol monomer is determined by comparing the peak area to a calibration curve prepared from standards with known concentrations.
- **Calculation:** The average number of ethylene oxide units per molecule is calculated based on the initial sample weight and the quantified amount of the ethylene glycol derivative.

Analytical Characterization Workflow

A multi-step analytical workflow is employed to ensure the quality and consistency of PEG-12 Cetostearyl Ether. This includes confirming the identity, purity, and distribution of the ethoxylated species.



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References

- 1. CETEARETH-12 - Ataman Kimya [atamanchemicals.com]
- 2. Ceteareth-12 - PCC Group Product Portal [products.pcc.eu]
- 3. rawsource.com [rawsource.com]
- 4. specialchem.com [specialchem.com]
- 5. Ceteareth-12 | Polyoxyl 12 Cetostearyl Ether | Cosmetic Ingredients Guide [ci.guide]
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